

Essential Safety and Operational Guide for Handling Ac-DEVD-AMC

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Compound of Interest

Compound Name: Ac-DEVD-AMC

Cat. No.: B061004

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **Ac-DEVD-AMC** (N-Acetyl-L- α -aspartyl-L- α -glutamyl-L-valyl-N-(4-methyl-2-oxo-2H-1-benzopyran-7-yl)-L- α -asparagine), a fluorogenic substrate for caspase-3. Adherence to these procedures is essential for ensuring laboratory safety and the integrity of experimental outcomes.

Personal Protective Equipment (PPE) and Safety Precautions

When handling **Ac-DEVD-AMC**, appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. While some safety data sheets suggest the product contains no hazardous constituents above regulatory thresholds, it is best practice to handle all chemicals with care.^[1]

Recommended PPE:

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Safety glasses or goggles are required to protect from splashes.^[1]
- **Body Protection:** A protective work clothing, such as a lab coat, should be worn.^[1]

General Handling Precautions:

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[2\]](#)
- Use in a well-ventilated area.[\[3\]](#)
- Avoid prolonged or repeated exposure.[\[3\]](#)

Quantitative Safety and Storage Information

Proper storage is crucial for maintaining the stability and efficacy of **Ac-DEVD-AMC**.

Parameter	Value	Source
Storage Temperature (Lyophilized Powder)	-20°C	[4] [5]
Storage Temperature (in DMSO)	-20°C for up to 1-2 months or -80°C for up to 6 months	[5] [6]
Stability (Lyophilized)	≥ 4 years at -20°C	[4]
Solubility in DMSO	10 mg/mL	[4] [7]

Experimental Protocol: Caspase-3 Activity Assay

This protocol outlines the steps for measuring caspase-3 activity in cell lysates using **Ac-DEVD-AMC**.

Materials:

- **Ac-DEVD-AMC**
- DMSO
- Cells (apoptotic and non-apoptotic controls)

- Phosphate-Buffered Saline (PBS)
- Cell Lysis Buffer (e.g., 10 mM Tris-HCl, 10 mM NaH₂PO₄/NaHPO₄, pH 7.5, 130 mM NaCl, 1% Triton™-X-100, 10 mM NaPPi)[5]
- Protease Assay Buffer (e.g., 20 mM HEPES (pH 7.5), 10% glycerol, 2 mM DTT)[5]
- Spectrofluorometer

Procedure:

- Prepare **Ac-DEVD-AMC** Stock Solution: Reconstitute lyophilized **Ac-DEVD-AMC** in DMSO to a stock concentration of 1 mg/mL[5] or 10 mM[8].
- Prepare Cell Lysates:
 - For adherent cells, wash with PBS, remove excess PBS, and lyse with Cell Lysis Buffer.[5]
 - For suspension cells, pellet the cells, wash with PBS, and lyse in Cell Lysis Buffer on ice for 30 minutes.[5]
- Set up the Assay:
 - In a suitable reaction vessel (e.g., a microplate well), add the desired amount of cell lysate (typically 10-100 µl).[5]
 - Add Protease Assay Buffer to a final volume of 1 ml.[5]
 - Add the **Ac-DEVD-AMC** stock solution to a final concentration of 20 µM.[5]
 - Include negative controls: reaction mixtures with non-apoptotic cell lysates and reaction mixtures with lysis buffer only.[5]
- Incubation: Incubate the reaction mixtures for 1 hour at 37°C.[5]
- Measurement: Measure the fluorescence of the liberated AMC using a spectrofluorometer with an excitation wavelength of 380 nm and an emission wavelength range of 430-460 nm.

[5] Apoptotic cell lysates containing active caspase-3 will show a significant increase in fluorescence compared to non-apoptotic controls.[5]

Spill and Disposal Plan

Spill Cleanup:

- Wear appropriate personal protective equipment.
- For powder spills, cover with a plastic sheet to minimize dust spreading.[2]
- Absorb liquid spills with an inert material (e.g., sand, diatomite).[1]
- Mechanically collect the spilled material and place it in a suitable, labeled container for disposal.[2]
- Clean the contaminated surface thoroughly.[2]

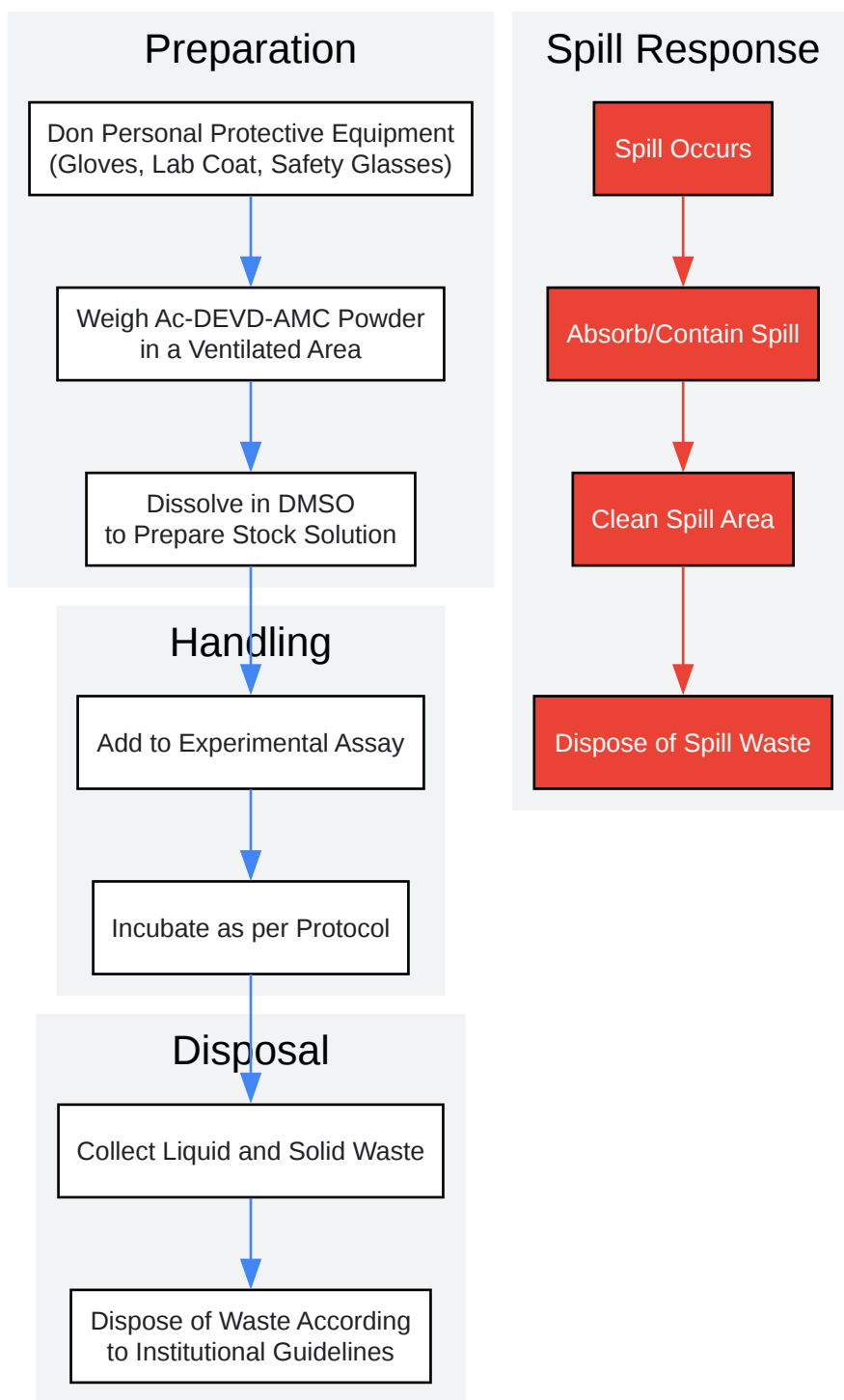
Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local regulations.[1]
- Smaller quantities of the product may be disposable with solid waste, but it is essential to follow institutional and local guidelines.[1]

Visualizations

The following diagrams illustrate the safe handling workflow for **Ac-DEVD-AMC** and its role in the caspase-3 signaling pathway.

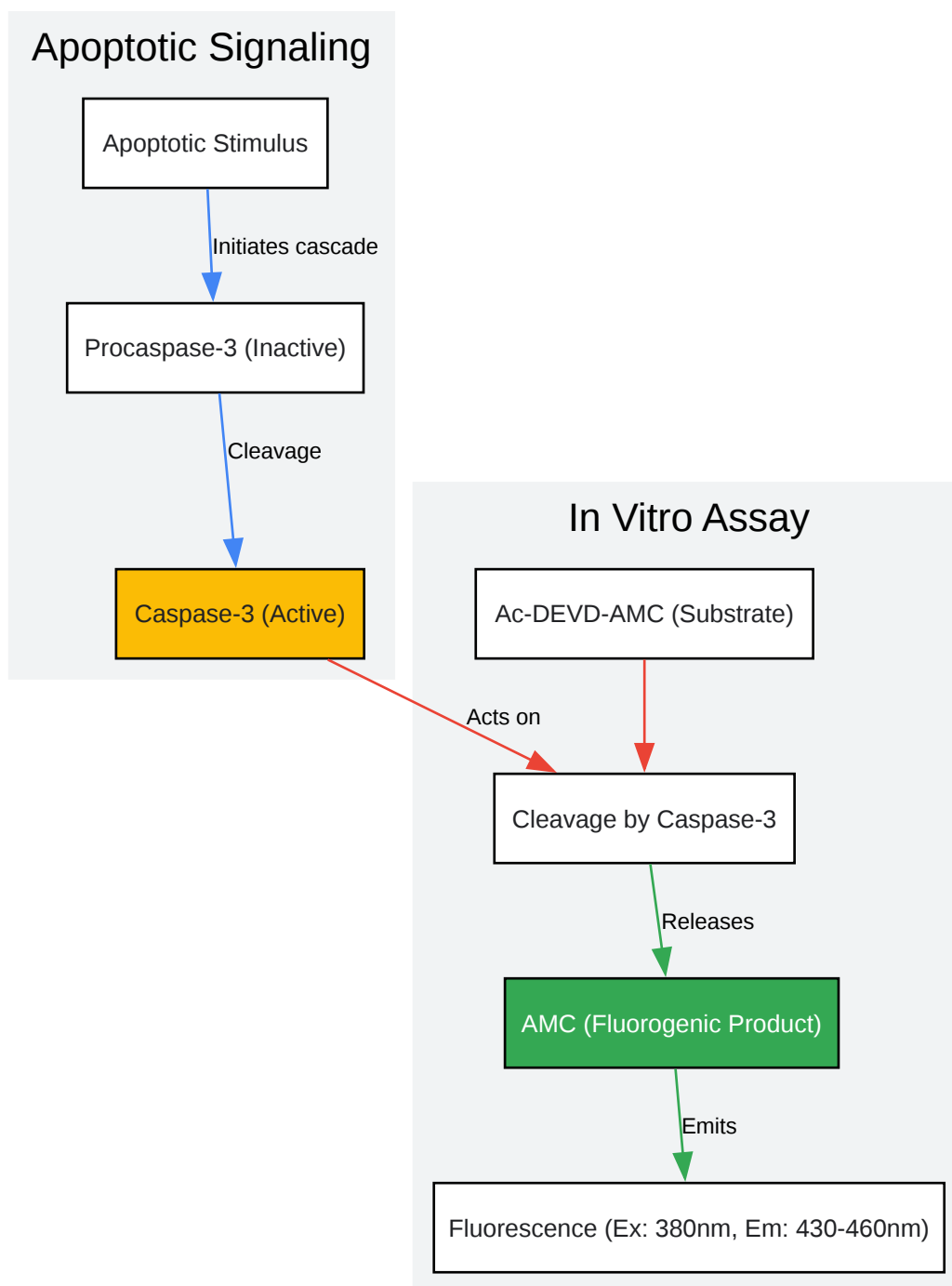
Safe Handling Workflow for Ac-DEVD-AMC



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Caption: A flowchart illustrating the key steps for the safe handling of **Ac-DEVD-AMC** from preparation to disposal.

Caspase-3 Signaling Pathway and Ac-DEVD-AMC



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Caption: A diagram showing the activation of Caspase-3 and its cleavage of the **Ac-DEVD-AMC** substrate to produce a fluorescent signal.

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